

Introduction: A Versatile Fluorinated Building Block

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Compound of Interest

Compound Name: *2-Fluoro-4-isocyanato-1-methylbenzene*

CAS No.: *102561-42-2*

Cat. No.: *B010440*

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2-Fluoro-4-isocyanato-1-methylbenzene is a specialized aromatic isocyanate that serves as a critical building block in medicinal chemistry and advanced material synthesis. Its structure uniquely combines three key functional elements: a stable benzene ring, a reactivity-modulating fluorine atom, and a highly versatile isocyanate group. The strategic placement of fluorine can significantly alter the electronic properties, lipophilicity, and metabolic stability of derivative molecules, making this reagent particularly valuable in the field of drug discovery.[1][2][3] The isocyanate functional group is a potent electrophile, readily reacting with nucleophiles to form stable urea, carbamate, and thiocarbamate linkages, which are common in pharmacologically active compounds.

This guide provides a comprehensive technical overview of **2-Fluoro-4-isocyanato-1-methylbenzene**, covering its fundamental properties, a representative synthetic pathway, key applications in research, and essential safety protocols for its handling and storage.

Core Compound Identification and Properties

Accurate identification is paramount in research and development. The definitive identifier for this compound is its CAS (Chemical Abstracts Service) number.

| Property | Value | Source |
|-------------------|---|-----------|
| IUPAC Name | 2-fluoro-4-isocyanato-1-methylbenzene | [4] |
| CAS Number | 102561-42-2 | [4][5][6] |
| Molecular Formula | C ₈ H ₆ FNO | [4] |
| Molecular Weight | 151.14 g/mol | [4][7] |
| InChI | InChI=1S/C8H6FNO/c1-6-2-3-7(10-5-11)4-8(6)9/h2-4H,1H3 | [4] |
| InChIKey | FWRCOINKYLERQL-UHFFFAOYSA-N | [4] |
| SMILES | <chem>CC1=C(C=C(C=C1)N=C=O)F</chem> | [4] |
| Purity (Typical) | ≥95% | [7] |

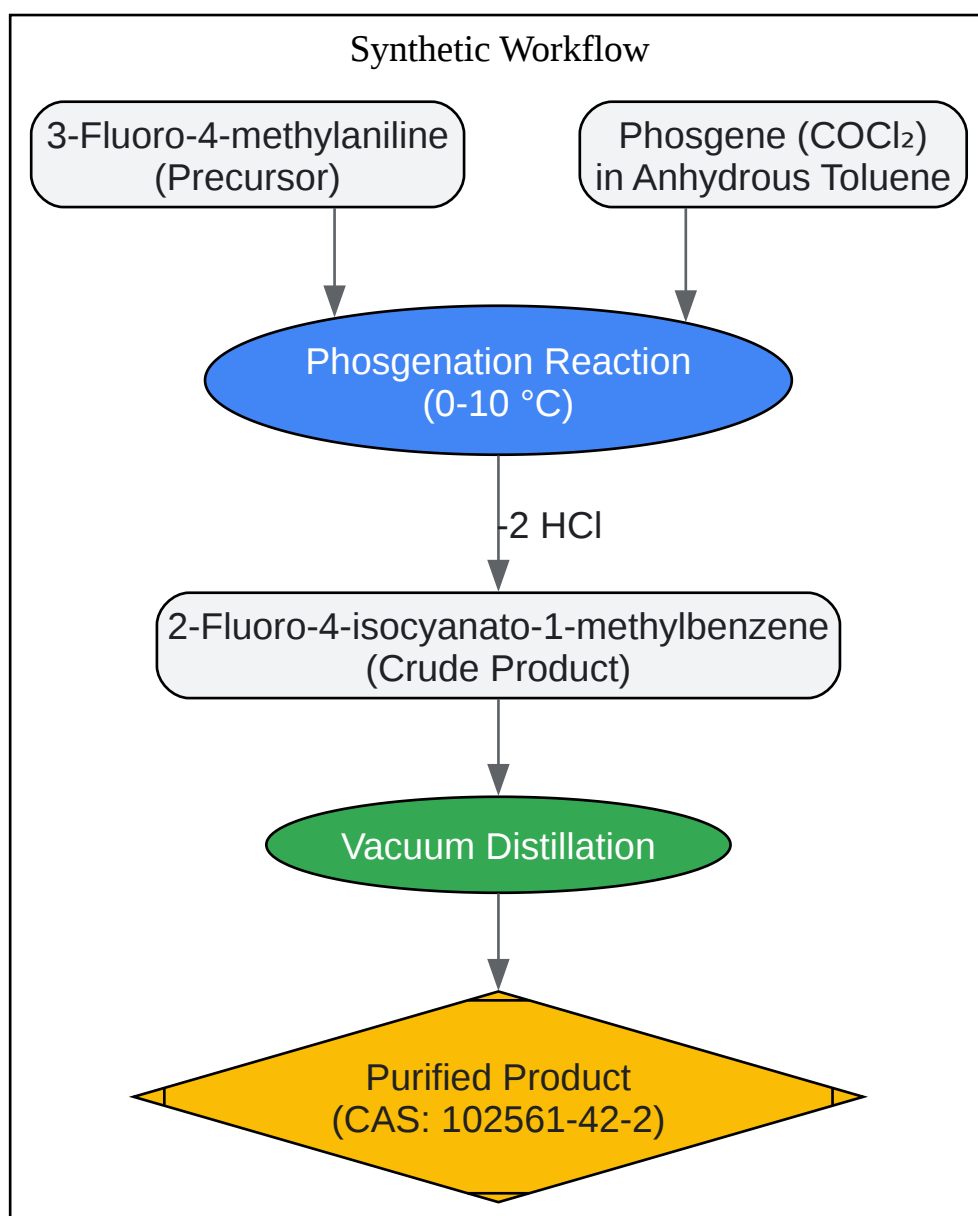
Synthetic Pathway: From Amine to Isocyanate

The synthesis of aryl isocyanates typically proceeds from the corresponding primary amine. In the case of **2-Fluoro-4-isocyanato-1-methylbenzene**, the logical precursor is 3-Fluoro-4-methylaniline. The most common industrial method for this transformation involves treatment with phosgene (COCl₂) or a safer phosgene equivalent like triphosgene.

The reaction mechanism involves the initial nucleophilic attack of the amine onto the carbonyl carbon of phosgene, followed by the elimination of two molecules of hydrogen chloride (HCl) to yield the final isocyanate product. This process must be conducted under anhydrous conditions, as isocyanates readily react with water.

Experimental Workflow: Phosgenation of 3-Fluoro-4-methylaniline

- **Inert Atmosphere:** The reaction vessel is charged with an inert, anhydrous solvent (e.g., toluene or chlorobenzene) and cooled in an ice bath. The system is maintained under a dry nitrogen or argon atmosphere.
- **Precursor Addition:** 3-Fluoro-4-methylaniline, dissolved in the same anhydrous solvent, is added to the vessel.
- **Phosgene Introduction:** A solution of phosgene in the reaction solvent is added dropwise to the cooled amine solution with vigorous stirring. The reaction is exothermic and temperature control is critical to prevent side reactions.
- **Reaction Monitoring:** The progress of the reaction is monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to confirm the consumption of the starting amine.
- **HCl Removal:** As the reaction proceeds, HCl gas is evolved and typically scrubbed through a basic solution.
- **Workup and Isolation:** Upon completion, the reaction mixture is sparged with dry nitrogen to remove any excess phosgene and HCl. The solvent is then removed under reduced pressure (distillation).
- **Purification:** The crude **2-Fluoro-4-isocyanato-1-methylbenzene** is purified by vacuum distillation to yield the final product.



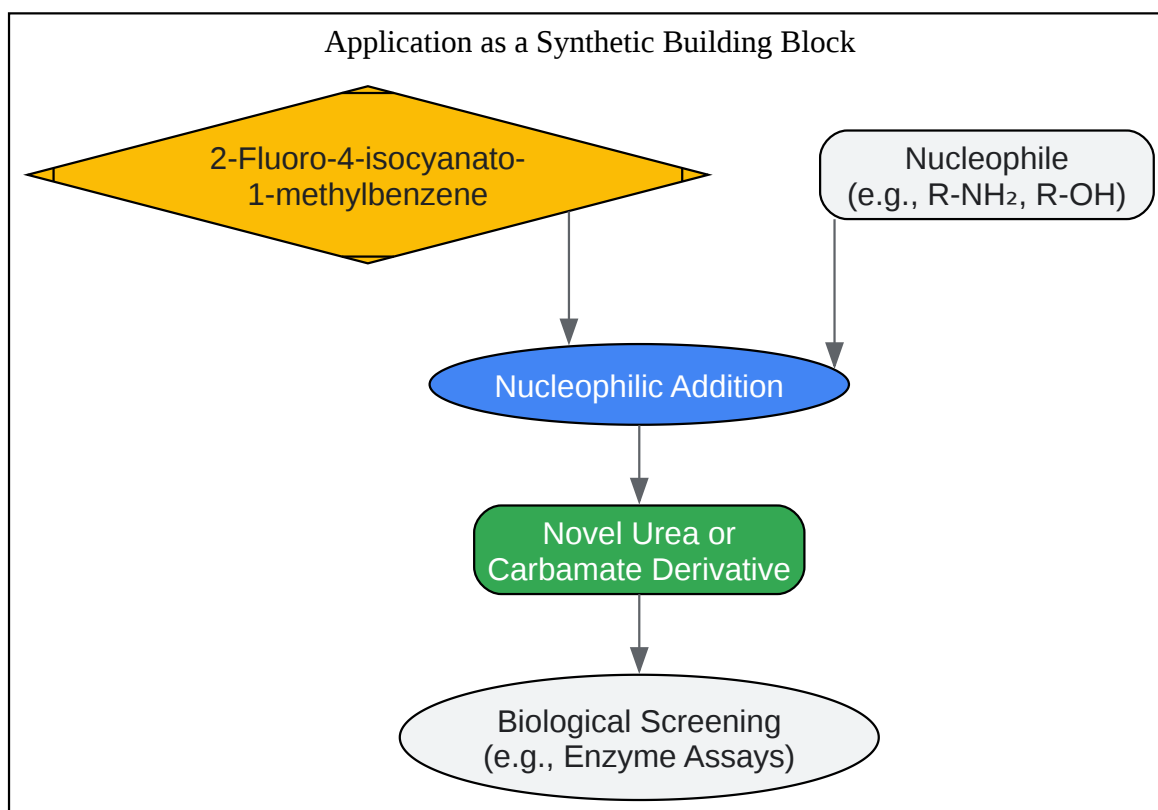
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Caption: Synthetic pathway for **2-Fluoro-4-isocyanato-1-methylbenzene**.

Applications in Research and Drug Discovery

The utility of **2-Fluoro-4-isocyanato-1-methylbenzene** stems from its identity as a fluorinated synthon. In medicinal chemistry, the introduction of fluorine is a well-established strategy to enhance a drug candidate's metabolic stability, binding affinity, and membrane permeability.^[1]

The isocyanate group (-N=C=O) is the engine of its synthetic versatility. It provides a direct and efficient route to introduce the 3-fluoro-4-methylphenyl moiety into a wide range of molecules. This is particularly useful in the construction of compound libraries for high-throughput screening. By reacting this isocyanate with a diverse set of amines or alcohols, researchers can rapidly generate a large number of novel urea or carbamate derivatives, respectively. These derivatives can then be tested for biological activity against various therapeutic targets.



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Sources

- [1. pharmacyjournal.org \[pharmacyjournal.org\]](https://www.pharmacyjournal.org)
- [2. Biological Potential of FluoroBenzene Analogs \[jscimedcentral.com\]](https://www.jscimedcentral.com)
- [3. img01.pharmablock.com \[img01.pharmablock.com\]](https://www.img01.pharmablock.com)
- [4. 3-Fluoro-4-methylphenyl isocyanate | C₈H₆FNO | CID 2737398 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [5. Hit2Lead | 2-fluoro-4-isocyanato-1-methylbenzene | CAS# 102561-42-2 | MFCD00037071 | BB-3020289 \[hit2lead.com\]](https://www.hit2lead.com)
- [6. 102561-42-2|2-Fluoro-4-isocyanato-1-methylbenzene|BLD Pharm \[bldpharm.com\]](https://www.bldpharm.com)
- [7. 2-Fluoro-1-isocyanato-4-methylbenzene | CymitQuimica \[cymitquimica.com\]](https://www.cymitquimica.com)
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